

# An In-depth Technical Guide to Ethyl Thiocyanate

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## Compound of Interest

Compound Name: Ethyl thiocyanate

Cat. No.: B1580649

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This technical guide provides a comprehensive overview of **ethyl thiocyanate**, a versatile reagent and intermediate in organic synthesis. The document details its fundamental molecular properties, provides a curated summary of its physicochemical data, outlines a detailed experimental protocol for its synthesis via phase-transfer catalysis, and describes a robust analytical method for its quantification using Gas Chromatography-Mass Spectrometry (GC-MS).

## Core Molecular Information

**Ethyl thiocyanate** is an organic compound containing the thiocyanate functional group.

- Molecular Formula:  $C_3H_5NS$  [1][2][3][4][5]
- Molecular Weight: 87.14 g/mol [2][3][4]

## Quantitative Data Summary

The physical and chemical properties of **ethyl thiocyanate** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Physical State	Liquid	[1][5]
Appearance	Colorless to pale yellow, volatile liquid	[1][6]
Boiling Point	145 °C at 760 mmHg	[2][5]
Melting Point	-85.5 °C	[5]
Density	1.012 g/mL at 25 °C	[2][5]
Refractive Index (n <sup>20</sup> /D)	1.462	[2][5]
Solubility	Insoluble in water; miscible with ethanol and ethyl ether	[1]
Vapor Pressure	4.83 mmHg at 25 °C	[1]
Flash Point	42 °C (107.6 °F) - closed cup	[2]

## Experimental Protocols

This protocol describes the synthesis of **ethyl thiocyanate** from ethyl bromide and potassium thiocyanate using a phase-transfer catalyst. This method is advantageous due to its mild reaction conditions and high yield.

Materials:

- Ethyl bromide (CH<sub>3</sub>CH<sub>2</sub>Br)
- Potassium thiocyanate (KSCN)
- Tetrabutylammonium bromide (TBAB) or other suitable phase-transfer catalyst
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Distilled water
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

## Equipment:

- Round-bottom flask with a reflux condenser and magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

## Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve potassium thiocyanate (1.2 equivalents) in a minimal amount of distilled water.
- **Addition of Reactants:** To the aqueous solution of KSCN, add a solution of ethyl bromide (1.0 equivalent) in dichloromethane.
- **Addition of Catalyst:** Add a catalytic amount of tetrabutylammonium bromide (e.g., 0.05 equivalents) to the biphasic mixture.
- **Reaction:** Stir the mixture vigorously at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion of the reaction, transfer the mixture to a separatory funnel. Separate the organic layer.
- **Extraction:** Wash the organic layer with distilled water (2 x 50 mL) and then with brine (1 x 50 mL).
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the dichloromethane under reduced pressure using a rotary evaporator.
- **Purification:** The crude **ethyl thiocyanate** can be purified by vacuum distillation to yield the final product.

This method allows for the sensitive and selective determination of **ethyl thiocyanate**.

#### Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for polar analysis (e.g., DB-WAX or equivalent)

#### GC-MS Parameters:

- Injector Temperature: 220 °C
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 2 minutes
  - Ramp: 3 °C/min to 85 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Ionization Mode: Electron Impact (EI)
- MS Interface Temperature: 220 °C
- Acquisition Mode: Selected Ion Monitoring (SIM) or full scan, depending on the required sensitivity and selectivity.

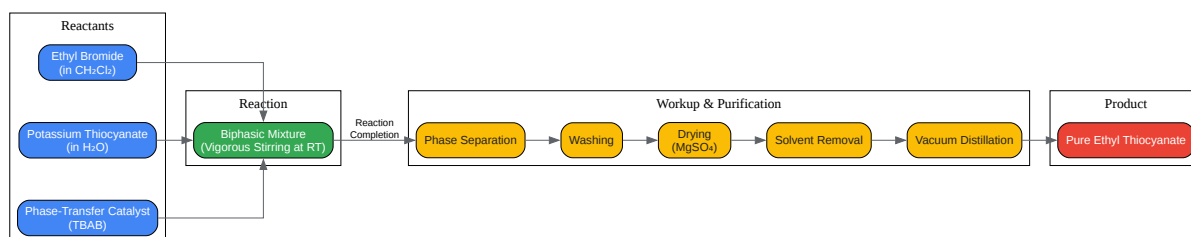
#### Sample Preparation:

- Prepare a standard stock solution of **ethyl thiocyanate** in a suitable solvent (e.g., dichloromethane or ethyl acetate).
- Create a series of calibration standards by serial dilution of the stock solution.
- For unknown samples, dissolve a known quantity in the chosen solvent.
- Inject a fixed volume (e.g., 1 µL) of the standards and samples into the GC-MS system.

#### Data Analysis:

- Identify the **ethyl thiocyanate** peak based on its retention time and mass spectrum.
- Quantify the amount of **ethyl thiocyanate** in the samples by comparing the peak area to the calibration curve generated from the standards.

## Mandatory Visualizations



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Caption: Synthesis workflow for **ethyl thiocyanate** via phase-transfer catalysis.

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